

Application Notes and Protocols for CAY10410

In Vitro Assays

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Compound of Interest

Compound Name: CAY10410

Cat. No.: B593418

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Introduction

CAY10410 is a potent synthetic agonist of Peroxisome Proliferator-Activated Receptor gamma (PPAR γ), a nuclear receptor that plays a crucial role in adipogenesis, lipid metabolism, and inflammation. As a 15d-PGJ2 analog, **CAY10410** is a valuable tool for studying the therapeutic potential of PPAR γ activation in various physiological and pathological processes. These application notes provide detailed protocols for in vitro assays to characterize the activity of **CAY10410**, specifically its agonistic effect on PPAR γ and its impact on cell viability.

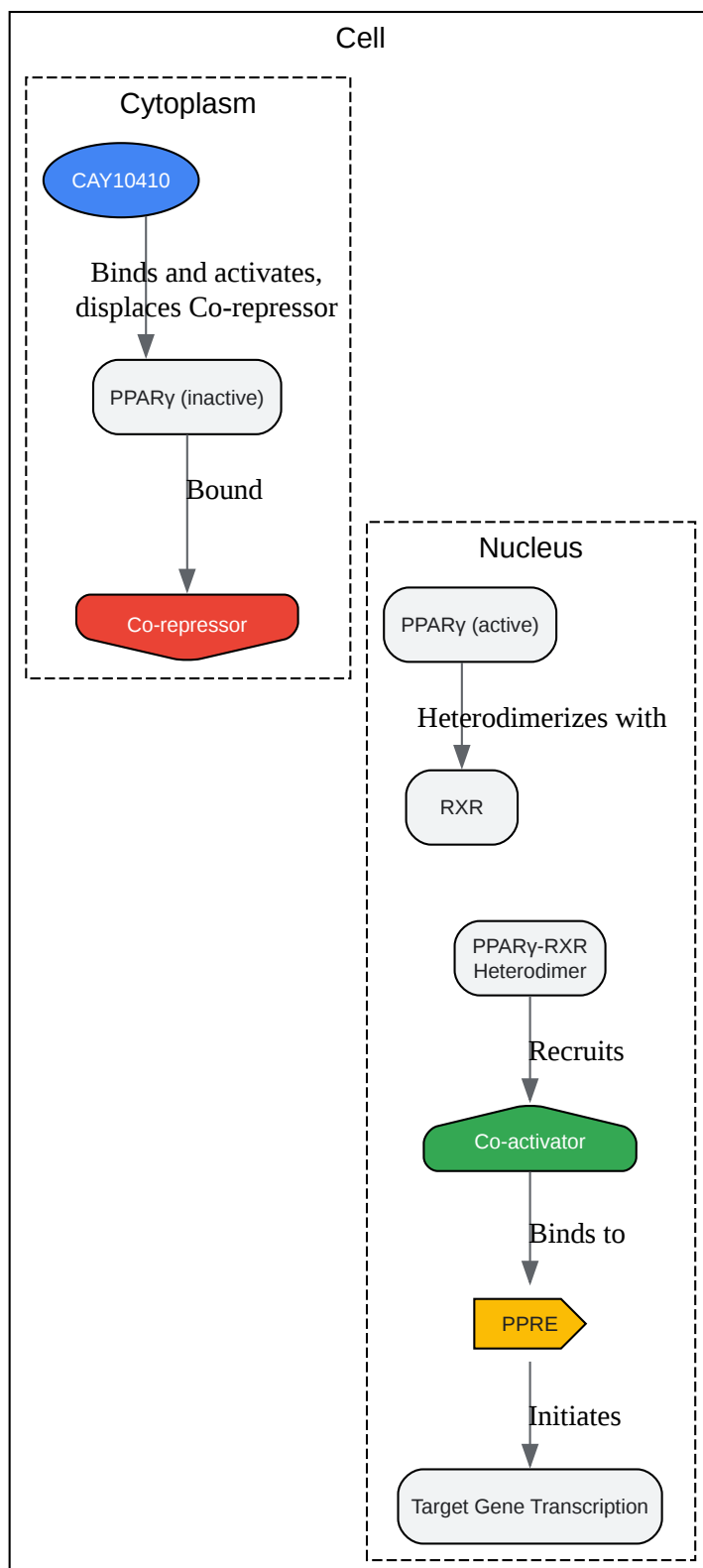
Data Presentation

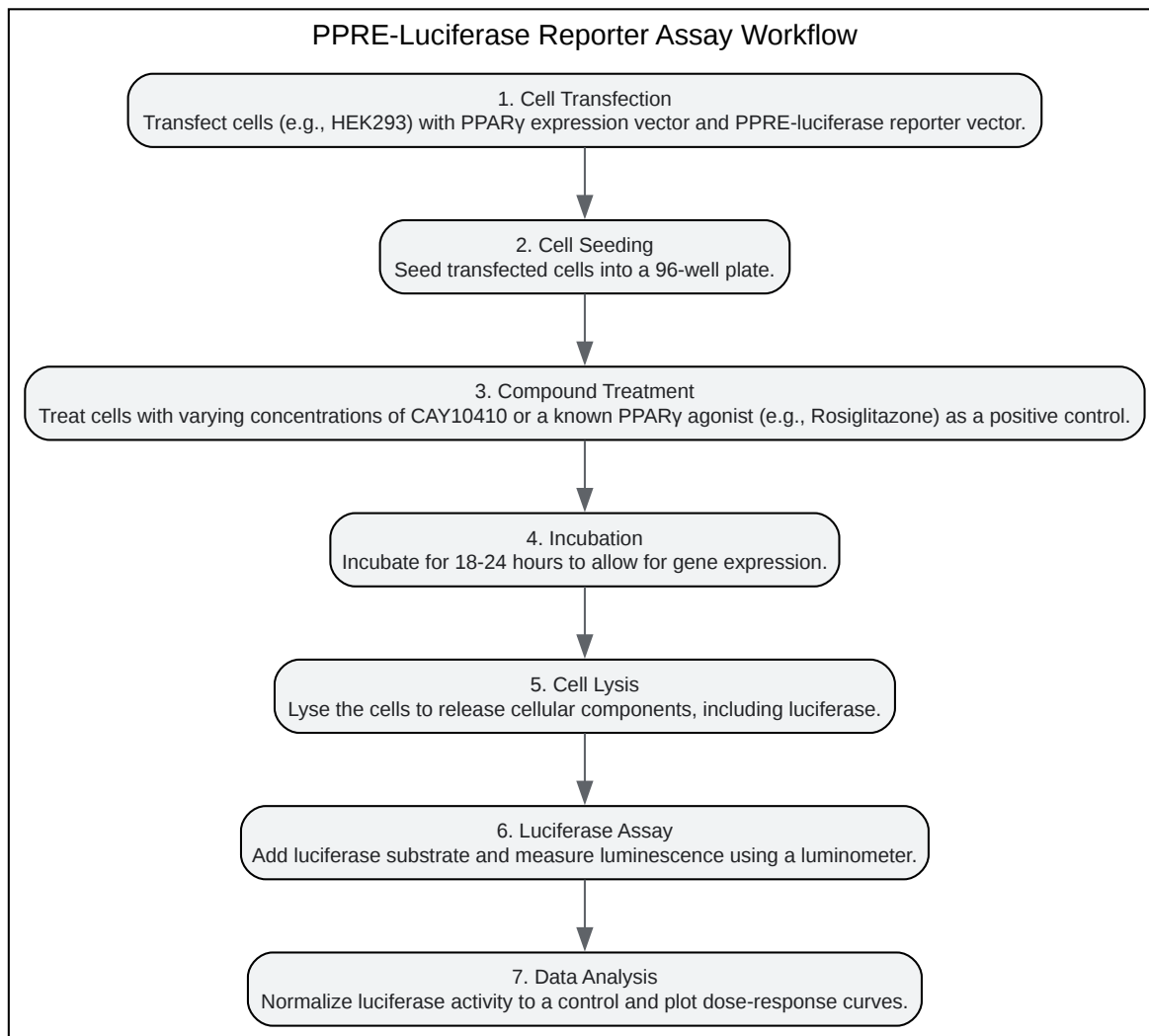
Table 1: In Vitro Activity of **CAY10410**

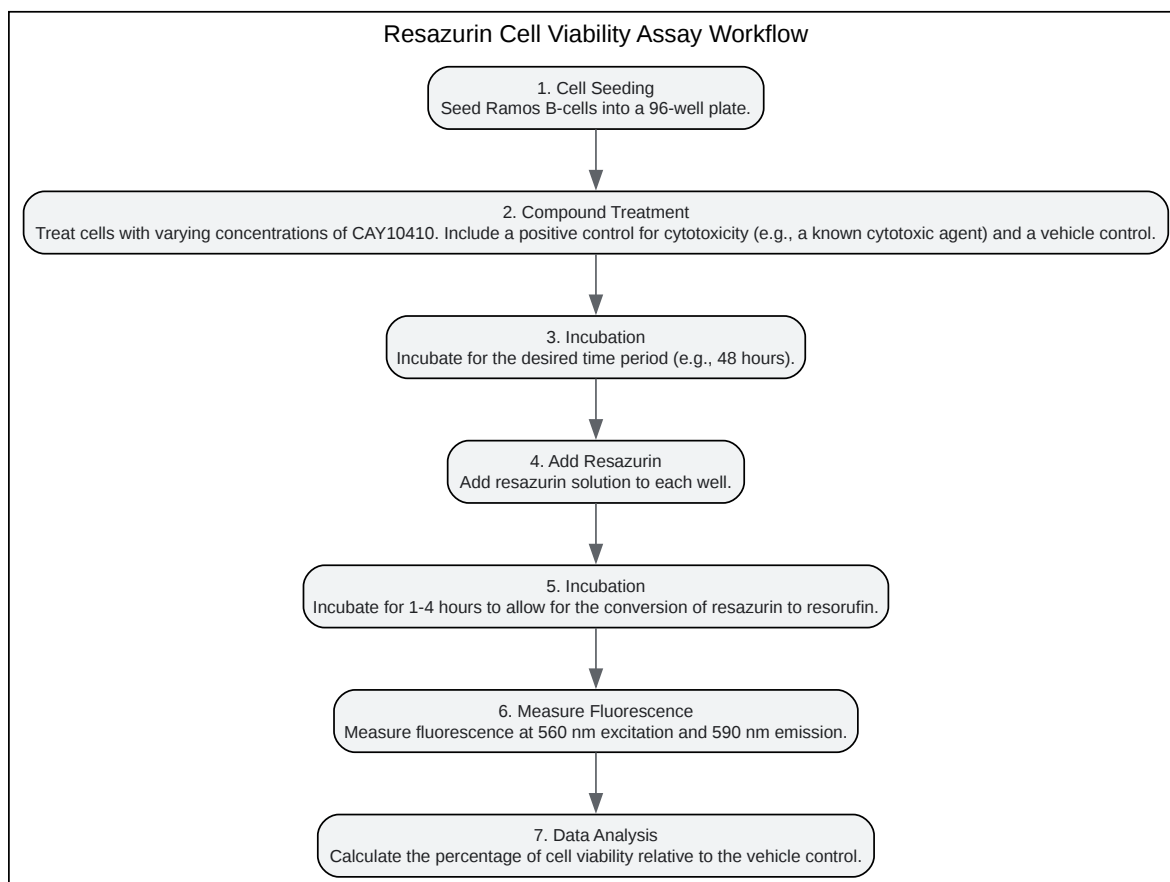
Parameter	Cell Line	Assay	Concentration	Observed Effect
PPAR γ Activation	Human B Cells	PPRE-Luciferase Reporter Assay	1 μ M	Activation of PPRE-Luc activity[1]
Cytotoxicity	Ramos (Human B-cell lymphoma)	Not specified	Up to 25 μ M (48h)	No inhibition of cell growth[1]
Cytotoxicity	Normal Human B Cells	Not specified	Up to 25 μ M (48h)	No inhibition of cell growth[1]

Signaling Pathway

The primary mechanism of action for **CAY10410** is the activation of the PPAR γ signaling pathway. Upon binding to PPAR γ , **CAY10410** induces a conformational change in the receptor, leading to the recruitment of coactivator proteins. This complex then heterodimerizes with the Retinoid X Receptor (RXR) and binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes, thereby modulating their transcription.[2][3]







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References

- 1. researchgate.net [researchgate.net]
- 2. creative-diagnostics.com [creative-diagnostics.com]
- 3. cusabio.com [cusabio.com]
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